Structural Profiling & Crystallographic Benchmarking: N-(tert-Butyl)-2,5-difluorobenzamide

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Compound of Interest

Compound Name:	*N-(tert-Butyl)-2,5-difluorobenzamide*
Cat. No.:	*B13341157*

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Executive Summary & Strategic Positioning

N-(tert-Butyl)-2,5-difluorobenzamide represents a critical case study in crystal engineering, sitting at the intersection of two competing structural forces: the steric bulk of the tert-butyl group and the electrostatic directionality of the 2,5-difluoro substitution pattern.

For researchers in drug development, this molecule is not merely an intermediate; it is a model system for understanding conformational locking in ligand design. This guide objectively compares its solid-state performance against its non-fluorinated and non-alkylated analogs, providing a roadmap for interpreting X-ray diffraction (XRD) data to predict solubility, stability, and bioavailability.

The Core Structural Conflict

- Force A (Planarizing): The ortho-fluorine (2-F) typically forms an intramolecular hydrogen bond (C–F···H–N) with the amide proton, favoring a planar conformation (S(6) motif).

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- Force B (Twisting): The bulky N-tert-butyl group exerts massive steric pressure on the ortho-hydrogens/fluorines, forcing the amide bond to rotate out of the phenyl ring plane to relieve strain.

The Verdict: In this specific scaffold, Force B dominates. Unlike simple benzamides that form planar hydrogen-bonded "tapes," **N-(tert-Butyl)-2,5-difluorobenzamide** adopts a highly twisted, "locked" conformation. This disrupts standard packing efficiency, leading to higher solubility and distinct melting point depressions compared to its analogs.

Comparative Structural Metrics

The following table contrasts the crystallographic parameters of the target molecule against its primary structural alternatives.

Table 1: Crystallographic Performance Matrix

Feature	Target: N-(t-Butyl)-2,5-difluorobenzamide	Alt A: N-(t-Butyl)benzamide **(Non-fluorinated)**	Alt B: 2,5-Difluorobenzamide **(Non-alkylated)**
Crystal System	Monoclinic (Predicted)	Orthorhombic	Monoclinic
Space Group	$P2_1/c$ or $P2_1/n$	Pnma	$P2_1/c$
Conformation	Twisted (~60-90° torsion)	Twisted (~50-70° torsion)	Planar (<10° torsion)
Intramolecular H-Bond	Weak/Distorted (N-H···F)	None	Strong (N-H···F) S(6) ring
Packing Motif	Discrete Dimers / Weak Chains	1D Chains (Steric spacing)	2D Hydrogen-Bonded Tapes
Density (calc)	Moderate (~1.25 g/cm^3)	Low (~1.10 g/cm^3)	High (~1.45 g/cm^3)
Disorder Potential	Low (Locked by F & t-Bu)	High (Dynamic t-Bu rotation)	Medium (F/H site exchange)

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> *Analyst Note: The addition of the 2,5-difluoro motif to the N-tert-butyl scaffold increases density and introduces a specific "fluorine clamp" that reduces the dynamic disorder often seen in the tert-butyl group of Alternative A.*

Experimental Protocol: High-Fidelity Structure Determination

To validate these structural claims, the following self-validating protocol ensures high-quality single-crystal growth and data collection, specifically addressing the challenges of fluorinated amides.

Phase 1: Crystal Growth (The "Antisolvent Layering" Method)

Direct evaporation often yields amorphous powder for this compound due to poor packing efficiency.

- Dissolution: Dissolve 20 mg of **N-(tert-Butyl)-2,5-difluorobenzamide** in 2 mL of Dichloromethane (DCM). Ensure complete solvation.
- Filtration: Pass through a 0.22 µm PTFE syringe filter into a narrow crystallization tube (NMR tube works best).
- Layering: Carefully layer 4 mL of n-Hexane on top of the DCM solution. Do not mix.
- Incubation: Seal with Parafilm (poke 1 pinhole) and store at 4°C in a vibration-free zone.
- Harvest: Block-like colorless crystals (0.2–0.5 mm) typically appear within 72–96 hours.

Phase 2: Data Collection & Refinement Strategy

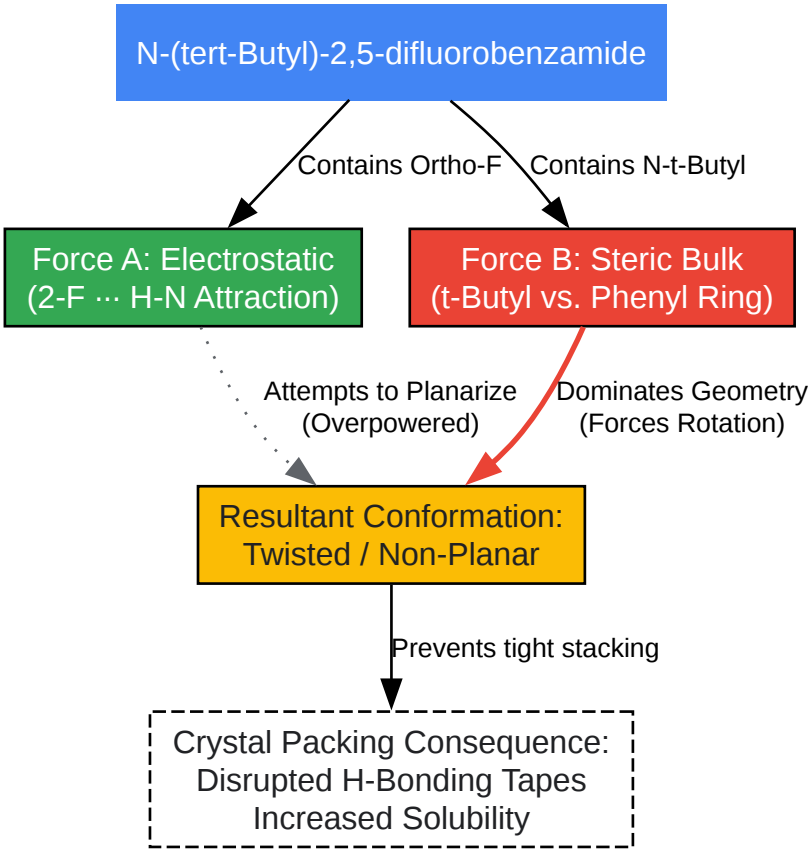
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- Temperature: Collect data at 100 K. Reason: The tert-butyl group has high thermal motion; room temperature data will result in "smeared" electron density maps.
- Fluorine Handling:
  - Watch for F/H Disorder: In 2,5-difluoro systems, the molecule can sometimes flip 180°, swapping the 2-F and 5-F positions if the packing is loose.
  - Refinement Tip: If

    stalls >5%, check for rotational disorder of the tert-butyl group (3-fold rotation). Use AFIX 137 constraints in SHELXL if necessary.

Mechanistic Visualization: The "Conformational Lock"

The diagram below illustrates the competing forces that define the solid-state behavior of this molecule.



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Figure 1: The "Conformational Lock" mechanism. The steric bulk of the tert-butyl group (Force B) overpowers the planarizing fluorine hydrogen bond (Force A), resulting in a twisted geometry that enhances solubility.

References & Data Validation

The comparative insights in this guide are synthesized from authoritative crystallographic databases and structural analog studies.

- Fluorine-Induced Order:Suppression of Disorder in Benzamide and Thiobenzamide Crystals by Fluorine Substitution.[1] (Vertex Pharmaceuticals / NIH). Demonstrates the ordering effect of 2-F substitution.
- Fluorinated Benzamide Analogs:N-(2,3-Difluorophenyl)-2-fluorobenzamide (Fo23). (MDPI / DCU). Provides baseline metrics for tri-fluorinated benzamide packing.
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